

In-Depth Technical Guide: 4-(Methylamino)-3-nitrophenol

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Compound of Interest

Compound Name: 4-(Methylamino)-3-nitrophenol

Cat. No.: B185000

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Introduction

4-(Methylamino)-3-nitrophenol is an aromatic organic compound of significant interest in various fields of chemical synthesis. Its structure, featuring a phenol ring substituted with a methylamino group, a nitro group, and a hydroxyl group, makes it a versatile intermediate. The electron-donating methylamino group and the electron-withdrawing nitro group create a "push-pull" system, which is valuable in the synthesis of heterocyclic compounds, dyes, and pigments. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications.

Chemical Identification and Properties

The primary identifier for **4-(Methylamino)-3-nitrophenol** is its CAS number. A comprehensive list of its synonyms and key physicochemical properties are detailed below.

Synonyms and Identifiers

Identifier Type	Value
CAS Number	14703-88-9 [1]
IUPAC Name	4-(methylamino)-3-nitrophenol [1]
Synonyms	4-(N-Methylamino)-3-nitrophenol, 4-Methylamino-3-nitro-phenol, Phenol, 4-(methylamino)-3-nitro-, 5-Hydroxy-2-methylamino-1-nitro-benzol, 2-nitro 4-hydroxy N-methyl aniline [1]
Molecular Formula	C ₇ H ₈ N ₂ O ₃ [1]
PubChem CID	22832045 [1]

Physicochemical Properties

Property	Value	Source
Molecular Weight	168.15 g/mol	PubChem (Computed) [1]
Exact Mass	168.05349212 Da	PubChem (Computed) [1]
XLogP3	1.9	PubChem (Computed) [1]
Hydrogen Bond Donor Count	2	PubChem (Computed) [1]
Hydrogen Bond Acceptor Count	4	PubChem (Computed) [1]
Rotatable Bond Count	2	PubChem (Computed) [1]
Topological Polar Surface Area	78.1 Å ²	PubChem (Computed) [1]
Heavy Atom Count	12	PubChem (Computed) [1]
Complexity	169	PubChem (Computed) [1]

Synthesis and Experimental Protocols

While a specific, detailed protocol for the synthesis of **4-(methylamino)-3-nitrophenol** is not readily available in the provided search results, a logical synthesis route can be inferred from

the preparation of structurally similar compounds like 4-amino-3-nitrophenol. A common approach involves the nitration of a protected p-aminophenol derivative, followed by hydrolysis. Below is a plausible experimental workflow based on these principles.

Hypothetical Synthesis of 4-(Methylamino)-3-nitrophenol

This protocol is a hypothetical adaptation based on the synthesis of related compounds.

Materials:

- 4-(Methylamino)phenol
- Acetic anhydride
- Concentrated sulfuric acid
- Concentrated nitric acid
- Sodium hydroxide
- Hydrochloric acid
- Ice
- Distilled water
- Ethanol

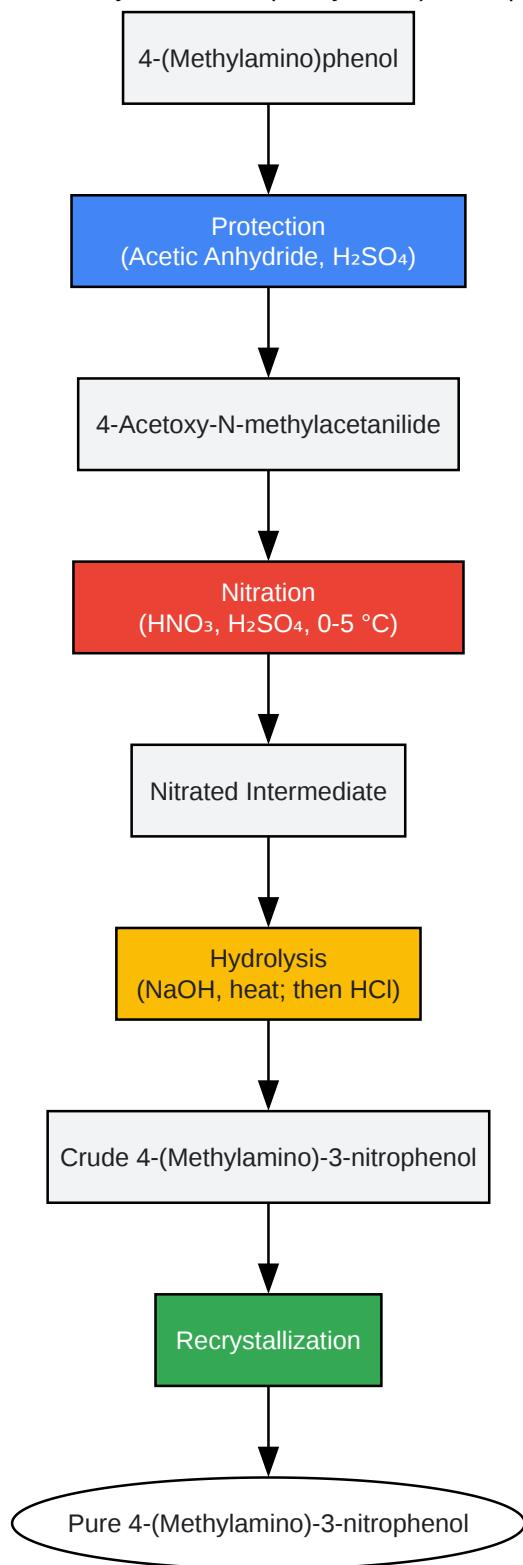
Procedure:

- Protection of the Amino and Hydroxyl Groups:
 - In a round-bottom flask, dissolve 4-(methylamino)phenol in acetic anhydride.
 - Slowly add a catalytic amount of concentrated sulfuric acid while cooling the mixture in an ice bath.
 - Stir the reaction mixture at room temperature until the starting material is consumed (monitored by TLC).

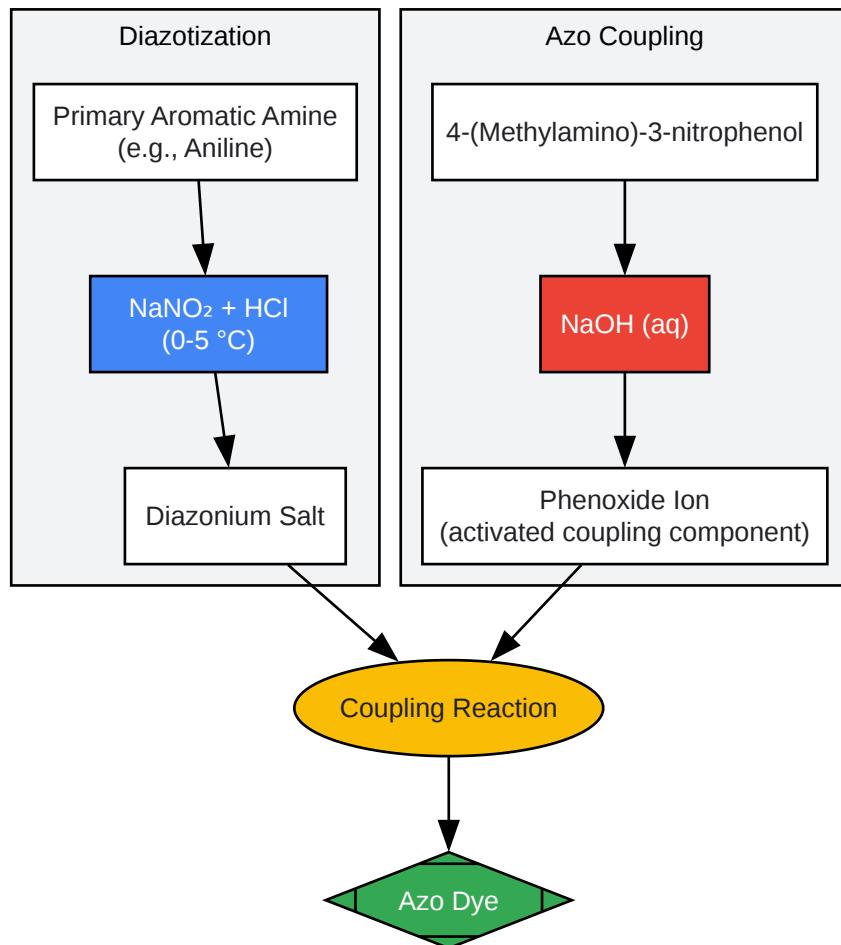
- Pour the reaction mixture into ice water to precipitate the protected intermediate, 4-acetoxy-N-methylacetanilide.
- Filter the precipitate, wash with cold water until neutral, and dry.
- Nitration:
 - Carefully add the dried 4-acetoxy-N-methylacetanilide to a mixture of concentrated sulfuric acid and concentrated nitric acid, maintaining a low temperature (0-5 °C) with an ice-salt bath.
 - Stir the mixture until the nitration is complete (monitored by TLC).
 - Slowly pour the reaction mixture onto crushed ice to precipitate the nitrated intermediate.
 - Filter the yellow precipitate, wash thoroughly with cold water until the filtrate is neutral, and dry.
- Hydrolysis:
 - Suspend the nitrated intermediate in an aqueous solution of sodium hydroxide.
 - Heat the mixture to reflux to hydrolyze the acetyl groups.
 - After cooling, carefully acidify the solution with hydrochloric acid to precipitate the crude **4-(methylamino)-3-nitrophenol**.
 - Filter the product, wash with cold water, and recrystallize from a suitable solvent (e.g., ethanol/water mixture) to obtain the purified product.

Experimental Workflow Diagram

Hypothetical Synthesis of 4-(Methylamino)-3-nitrophenol



Azo Dye Formation using a Nitrophenol Derivative

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References

- 1. 4-(Methylamino)-3-nitrophenol | C7H8N2O3 | CID 22832045 - PubChem [pubchem.ncbi.nlm.nih.gov]
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